

An In-depth Technical Guide to 3,4-Dibromo-6,7-dichloroquinoline

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Compound of Interest

Compound Name: 3,4-Dibromo-6,7-dichloroquinoline

Cat. No.: B578824

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **3,4-Dibromo-6,7-dichloroquinoline** is a specialized chemical compound that does not appear to be commercially available from major chemical suppliers. This guide provides a comprehensive overview based on the synthesis, properties, and applications of structurally related polyhalogenated quinolines. The information presented herein is intended for research and development purposes and should be used with appropriate caution and expertise.

Introduction

Quinoline and its derivatives are a prominent class of nitrogen-containing heterocyclic compounds that form the core structure of many natural products and synthetic pharmaceuticals.^[1] The introduction of halogen atoms onto the quinoline scaffold can significantly modulate its physicochemical properties and biological activity.^[2] This guide focuses on the specific, albeit not commercially cataloged, compound **3,4-Dibromo-6,7-dichloroquinoline**. By examining the established chemistry of halogenated quinolines, we can infer the probable characteristics and potential applications of this molecule in fields such as medicinal chemistry and materials science.

Polyhalogenated quinolines have demonstrated a wide range of biological activities, including anticancer, antimicrobial, and antiviral properties.^{[3][4][5][6]} The specific substitution pattern of halogens can influence the molecule's mechanism of action and its potential as a therapeutic agent or a building block for more complex chemical entities.

Physicochemical and Spectroscopic Data

While experimental data for **3,4-Dibromo-6,7-dichloroquinoline** is not readily available, we can predict its properties based on known data for similar halogenated quinolines. The following tables summarize expected physicochemical properties and spectral characteristics.

Table 1: Predicted Physicochemical Properties of **3,4-Dibromo-6,7-dichloroquinoline** and Related Compounds

Property	3,4-Dibromo-6,7-dichloroquinoline (Predicted)	7-Bromo-3,4-dichloroquinoline[7]	4,7-Dichloroquinoline[8]
Molecular Formula	C ₉ H ₃ Br ₂ Cl ₂ N	C ₉ H ₄ BrCl ₂ N	C ₉ H ₅ Cl ₂ N
Molecular Weight (g/mol)	~ 355.75	276.94	198.05
Appearance	Likely a solid	-	Crystals
Melting Point (°C)	Expected to be high	-	81-83
Boiling Point (°C)	Expected to be high	-	-
Solubility	Poorly soluble in water; soluble in organic solvents	-	-
XLogP3	> 4	4.1	3.6

Table 2: Predicted Spectroscopic Data for **3,4-Dibromo-6,7-dichloroquinoline**

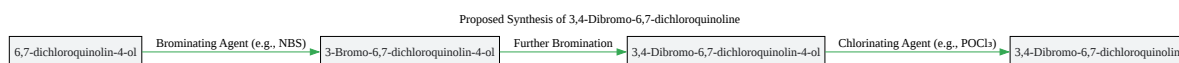
Technique	Predicted Spectral Features
^1H NMR	Aromatic protons would appear as singlets or doublets in the downfield region (δ 7.0-9.0 ppm). The exact chemical shifts and coupling constants would depend on the electronic effects of the four halogen substituents.
^{13}C NMR	Aromatic carbons would resonate in the range of δ 120-150 ppm. Carbons attached to halogens would show characteristic shifts.
IR (Infrared) Spectroscopy	C-Cl stretching vibrations are expected in the 800-600 cm^{-1} region. C-Br stretches would appear at lower wavenumbers, typically below 600 cm^{-1} . Aromatic C-H and C=C stretching bands would also be present. [9]
Mass Spectrometry	The mass spectrum would show a complex isotopic pattern for the molecular ion peak due to the presence of two bromine and two chlorine atoms.

Synthesis and Experimental Protocols

A plausible synthetic route to **3,4-Dibromo-6,7-dichloroquinoline** would likely involve a multi-step process starting from a pre-halogenated aniline or a quinoline precursor. Direct bromination of a dichloroquinoline is a common strategy for preparing such polyhalogenated systems.[\[10\]](#)

Proposed Synthetic Pathway

A potential synthetic approach could start from the commercially available 6,7-dichloroquinolin-4-ol. This precursor could be subjected to bromination followed by conversion of the hydroxyl group to a chlorine atom.



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Caption: Proposed synthetic route to **3,4-Dibromo-6,7-dichloroquinoline**.

Detailed Experimental Protocols (Hypothetical)

Step 1: Bromination of 6,7-dichloroquinolin-4-ol

- To a solution of 6,7-dichloroquinolin-4-ol in a suitable solvent (e.g., acetic acid or a chlorinated solvent), add a brominating agent such as N-bromosuccinimide (NBS) or bromine.^[11]
- The reaction mixture is stirred at room temperature or heated to facilitate the reaction. Progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched, and the product is isolated by filtration or extraction. Purification can be achieved by recrystallization or column chromatography. This step may yield a mixture of mono- and di-brominated products.

Step 2: Conversion of the Hydroxyl Group to a Chlorine Atom

- The brominated quinolin-4-ol derivative is treated with a chlorinating agent, such as phosphorus oxychloride (POCl₃) or thionyl chloride (SOCl₂).^[12]
- The reaction is typically carried out at elevated temperatures.
- After the reaction is complete, the excess chlorinating agent is removed under reduced pressure.
- The residue is carefully quenched with ice water and neutralized.

- The crude product is extracted with an organic solvent, dried, and purified by column chromatography to yield the final product, **3,4-Dibromo-6,7-dichloroquinoline**.

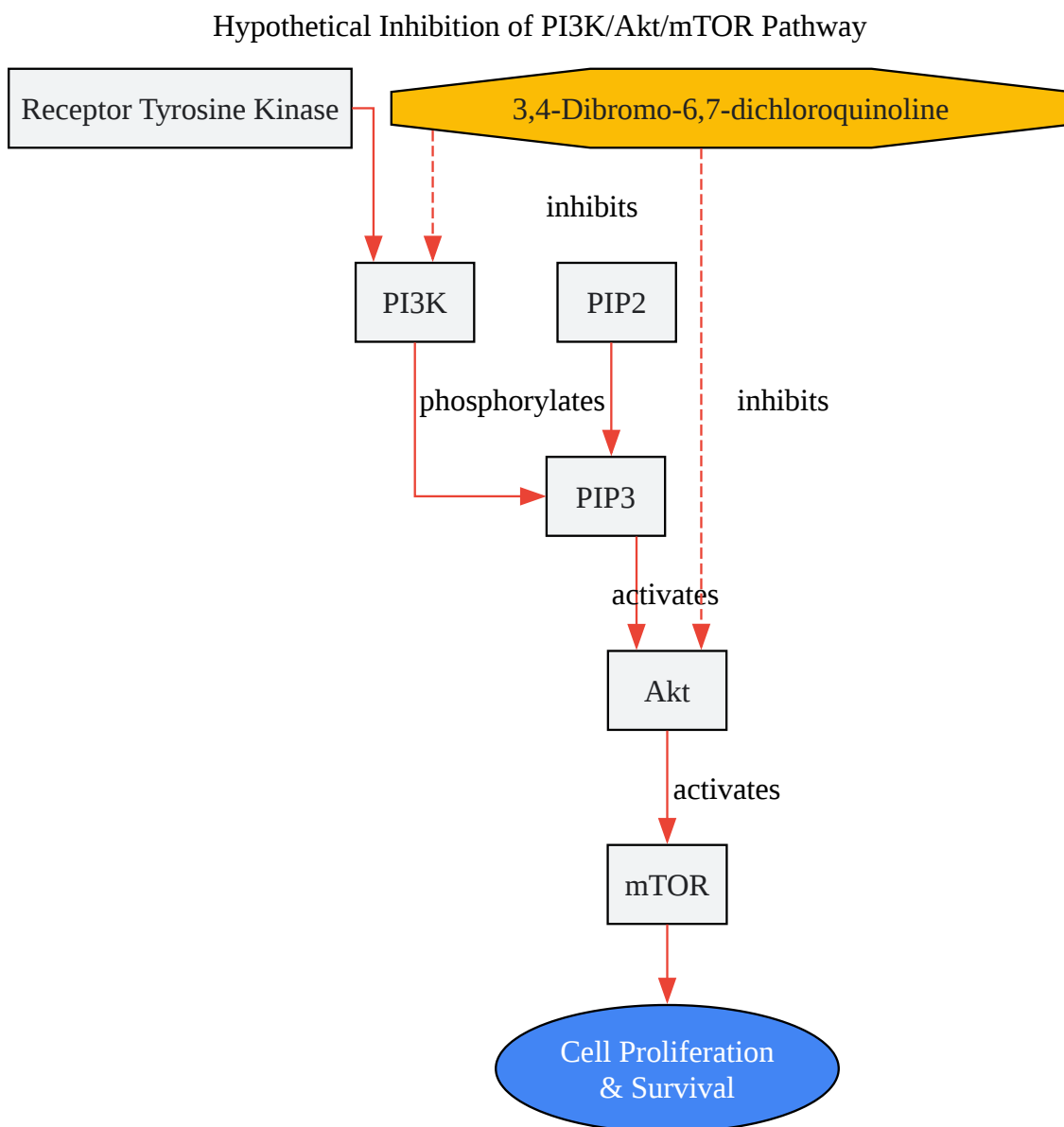
Potential Applications and Biological Activity

Given the known biological activities of other polyhalogenated quinolines, **3,4-Dibromo-6,7-dichloroquinoline** could be a candidate for investigation in several areas of drug discovery.

- **Anticancer Activity:** Many quinoline derivatives exhibit potent anticancer properties by targeting various cellular pathways.[2][13][14] The specific halogenation pattern can influence cytotoxicity and selectivity against different cancer cell lines.
- **Antimicrobial Activity:** Halogenated quinolines have been investigated for their antibacterial and antifungal activities.[4] The presence of multiple halogens may enhance the antimicrobial potency.
- **Antiviral Activity:** Some quinoline C-nucleosides with polyhalogenation have shown interesting antiviral activities.[15]

Hypothetical Signaling Pathway Inhibition

Based on the known mechanisms of similar compounds, **3,4-Dibromo-6,7-dichloroquinoline** could potentially inhibit signaling pathways crucial for cancer cell proliferation and survival, such as the PI3K/Akt/mTOR pathway.



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Caption: Potential inhibition of the PI3K/Akt/mTOR signaling pathway.

Safety and Handling

Polyhalogenated aromatic compounds should be handled with care as they can be toxic and environmentally persistent. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) of structurally similar compounds.

Conclusion

While **3,4-Dibromo-6,7-dichloroquinoline** is not a commercially available compound, this technical guide provides a comprehensive theoretical framework for its synthesis, properties, and potential applications based on the extensive literature on related polyhalogenated quinolines. Researchers and drug development professionals can use this information as a starting point for the synthesis and investigation of this and other novel polyhalogenated quinoline derivatives for various scientific and therapeutic purposes. Further experimental validation is necessary to confirm the predicted characteristics and biological activities.

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